

The Physico-chemical Properties of Novel "Insecticidal Agent 8": A Technical Overview

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Compound of Interest

Compound Name: *Insecticidal agent 8*

Cat. No.: *B12375513*

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Abstract

This technical guide provides a comprehensive overview of the physico-chemical properties, biological activity, and proposed mechanism of action for the novel compound designated "**Insecticidal agent 8**." The information is intended for researchers, scientists, and drug development professionals engaged in the discovery and development of new insecticidal agents. This document details the experimental protocols used to characterize the compound and presents key data in a structured format for clarity and comparative analysis.

Physico-chemical Properties

The fundamental physico-chemical characteristics of a compound are critical determinants of its behavior, including solubility, stability, and bioavailability. The properties of "**Insecticidal agent 8**" are summarized below.

Table 1: Summary of Physico-chemical Properties for **Insecticidal Agent 8**

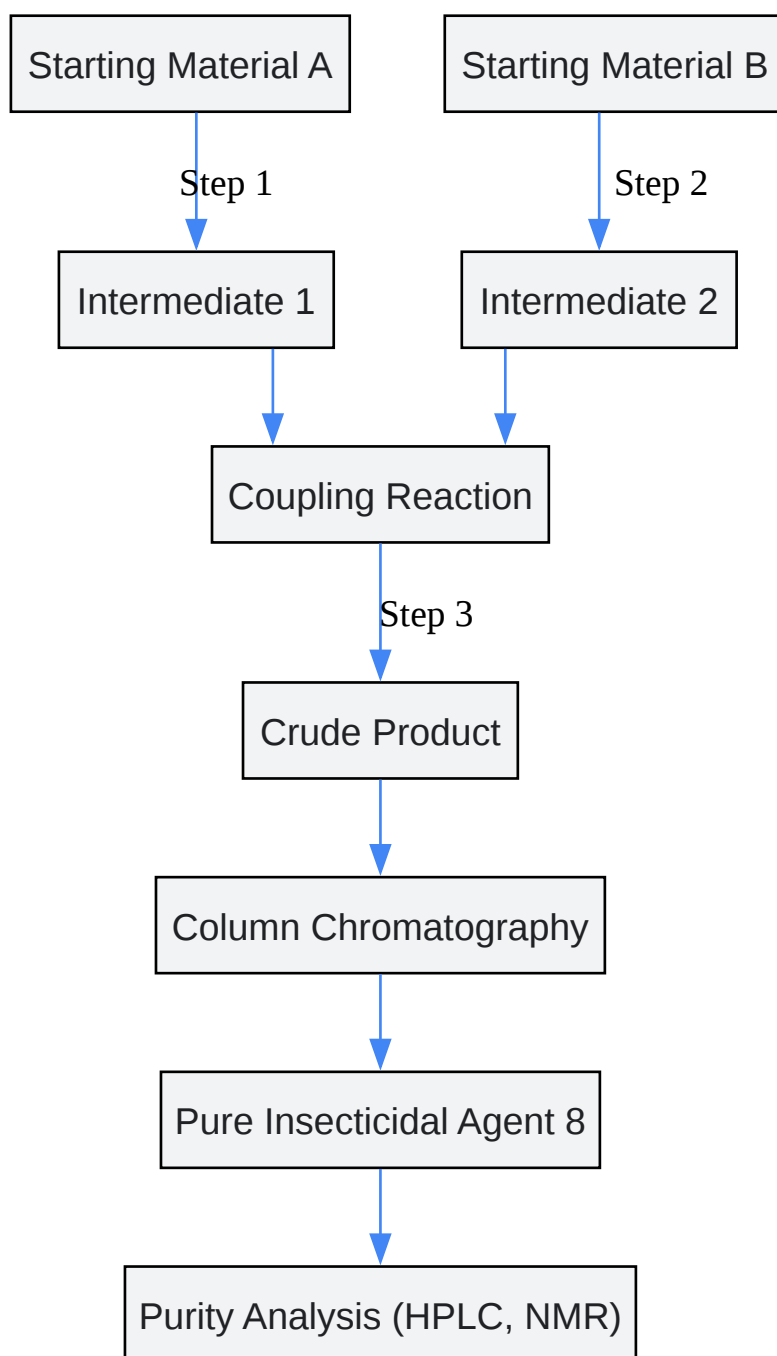
Property	Value	Method of Determination
Molecular Formula	C ₂₂ H ₁₇ Cl ₂ F ₄ N ₃ O ₃	High-Resolution Mass Spectrometry
Molecular Weight	548.3 g/mol	Calculated from Molecular Formula
Melting Point	178-181 °C	Differential Scanning Calorimetry
pKa	8.2 ± 0.1	Potentiometric Titration
LogP (Octanol-Water)	4.5	HPLC Method
Aqueous Solubility (pH 7.4)	0.05 mg/L	Shake-Flask Method
Vapor Pressure (25 °C)	2.5 x 10 ⁻⁸ Pa	Gas Saturation Method
Stability (t _{1/2} at pH 7, 25°C)	120 days	HPLC-UV Analysis

Experimental Protocols

The following sections detail the methodologies employed for the characterization of "Insecticidal agent 8."

Synthesis and Purification

A multi-step synthesis was employed to generate "Insecticidal agent 8." The general workflow for the synthesis and purification is outlined below.



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Figure 1: General workflow for the synthesis and purification of **Insecticidal Agent 8**.

Protocol: The synthesis involved a three-step process. The purity of the final compound was determined to be >98% by High-Performance Liquid Chromatography (HPLC) and its structure was confirmed by Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Biological Assays: Target Binding Affinity

The binding affinity of "**Insecticidal agent 8**" to its putative target, the ryanodine receptor, was assessed via a radioligand binding assay.

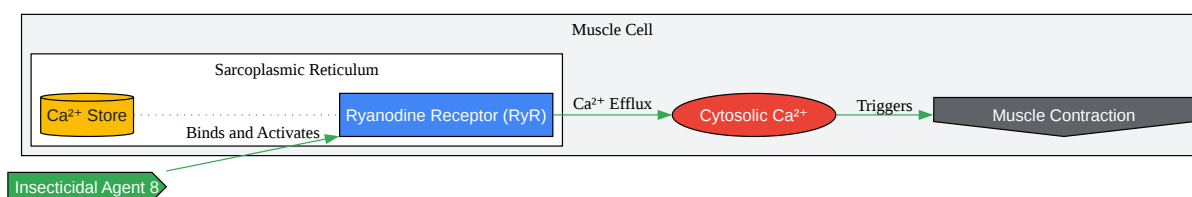
Table 2: Binding Affinity of **Insecticidal Agent 8**

Target	Ligand	Ki (nM)	Assay Type
Ryanodine Receptor	[³ H]-Ryanodine	15.2 ± 1.8	Radioligand Displacement

Protocol: The assay was performed using insect cell membranes expressing the target receptor. A competitive binding experiment was conducted with increasing concentrations of "**Insecticidal agent 8**" against a constant concentration of the radiolabeled ligand.

Mechanism of Action and Signaling Pathway

"**Insecticidal agent 8**" is hypothesized to act as a modulator of the insect ryanodine receptor, a ligand-gated ion channel critical for calcium signaling in muscle cells.



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Figure 2: Proposed signaling pathway for **Insecticidal Agent 8** in insect muscle cells.

The binding of "**Insecticidal agent 8**" to the ryanodine receptor leads to the uncontrolled release of calcium ions from the sarcoplasmic reticulum into the cytoplasm. This disruption of

calcium homeostasis results in persistent muscle contraction, paralysis, and ultimately, insect mortality.

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